

Application Note: Determination of A-315675 Inhibition Constant (K_i) in Enzymatic Assays

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Compound of Interest

Compound Name: A-315675

Cat. No.: B1664738

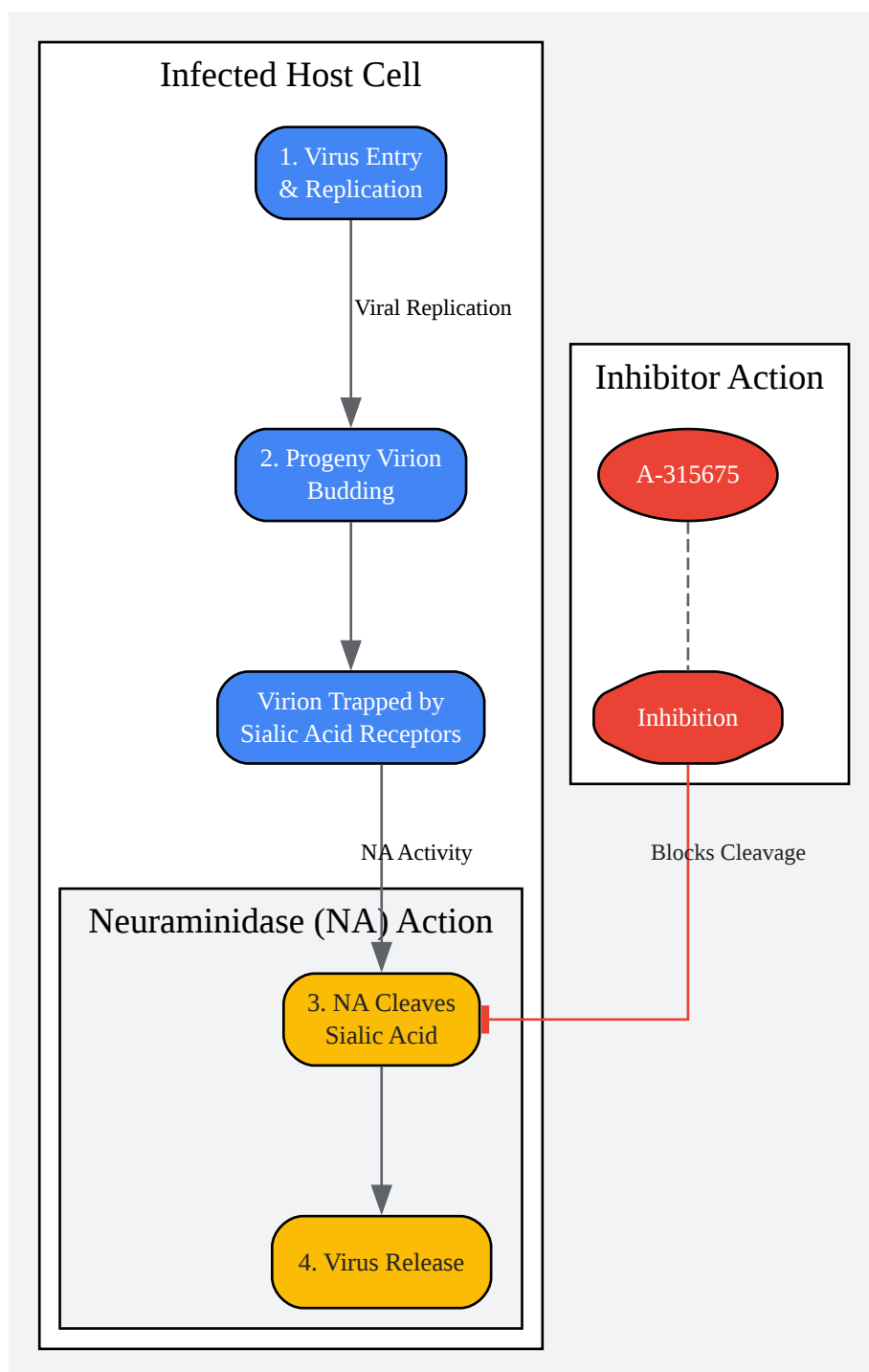
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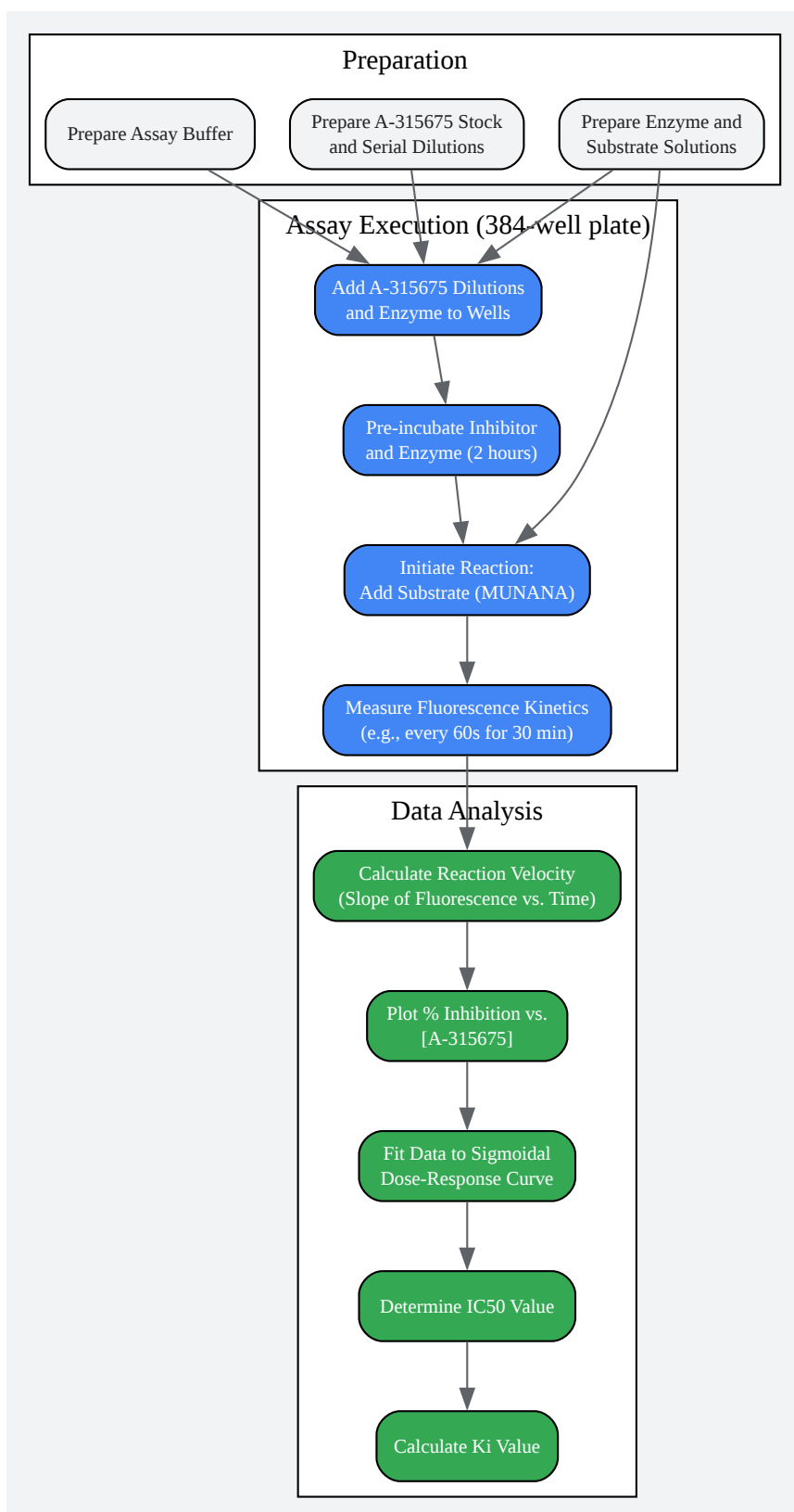
Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for determining the inhibition constant (K_i) of **A-315675**, a potent inhibitor of influenza virus neuraminidase. **A-315675** is a pyrrolidine-based compound that has demonstrated effective inhibition against both influenza A and B strain neuraminidases.^[1]^[2] This application note includes the mechanism of action, a summary of inhibitory activity, and a comprehensive protocol for an in vitro enzymatic assay to calculate the IC₅₀ and subsequently the K_i value of **A-315675**.

Mechanism of Action

Influenza neuraminidase is a viral surface glycoprotein that plays a crucial role in the viral life cycle.^[2] It facilitates the release of newly synthesized virions from infected host cells by cleaving terminal sialic acid residues from glycoconjugates on the cell surface.^[2] By inhibiting neuraminidase, **A-315675** prevents the release of progeny virus particles, thereby halting the spread of infection.^[1]





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References

- 1. In Vitro Characterization of A-315675, a Highly Potent Inhibitor of A and B Strain Influenza Virus Neuraminidases and Influenza Virus Replication - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Antivirals Targeting the Neuraminidase - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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